

# Application Note: Quantitative Analysis of 3-Methyl-N-methylbenzylamine using HPLC-UV

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## Compound of Interest

Compound Name: 3-Methyl-N-methylbenzylamine

Cat. No.: B1314595

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## Abstract

This application note describes a robust and accurate High-Performance Liquid Chromatography (HPLC) method coupled with Ultraviolet (UV) detection for the quantitative analysis of **3-Methyl-N-methylbenzylamine**. This method is suitable for researchers, scientists, and professionals in the drug development and chemical synthesis fields who require a reliable analytical technique for the quantification of this compound. The described protocol offers a clear and reproducible methodology for sample preparation and chromatographic analysis.

## Introduction

**3-Methyl-N-methylbenzylamine** is a chemical intermediate used in the synthesis of various organic molecules and pharmaceutical compounds.[1] Accurate quantification of this compound is crucial for process monitoring, quality control, and research applications. High-Performance Liquid Chromatography with UV detection is a widely used analytical technique that offers high resolution, sensitivity, and specificity for the analysis of organic compounds. This application note provides a detailed protocol for the determination of **3-Methyl-N-methylbenzylamine** using a reversed-phase HPLC-UV system.

## Experimental

### Instrumentation and Consumables

- HPLC system with a quaternary or binary pump, autosampler, column compartment, and UV-Vis detector.
- C18 reversed-phase analytical column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Data acquisition and processing software.
- Analytical balance.
- Volumetric flasks and pipettes.
- Syringe filters (0.45 µm).
- HPLC grade acetonitrile and water.
- Trifluoroacetic acid (TFA).

## Chromatographic Conditions

A summary of the optimized chromatographic conditions for the analysis of **3-Methyl-N-methylbenzylamine** is presented in the table below.

Parameter	Value
Column	C18 Reversed-Phase (250 mm x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile : Water (60:40, v/v) with 0.1% TFA
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
UV Detection Wavelength	210 nm
Run Time	10 minutes

## Protocols

### Standard Solution Preparation

- Primary Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **3-Methyl-N-methylbenzylamine** reference standard and dissolve it in a 10 mL volumetric flask with the mobile phase. Sonicate for 5 minutes to ensure complete dissolution.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the primary stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

## Sample Preparation

- Accurately weigh the sample containing **3-Methyl-N-methylbenzylamine**.
- Dissolve the sample in a known volume of the mobile phase.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial before injection.

## Analysis Procedure

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the prepared standard solutions in ascending order of concentration to generate a calibration curve.
- Inject the prepared sample solutions.
- Quantify the amount of **3-Methyl-N-methylbenzylamine** in the samples by comparing the peak area with the calibration curve.

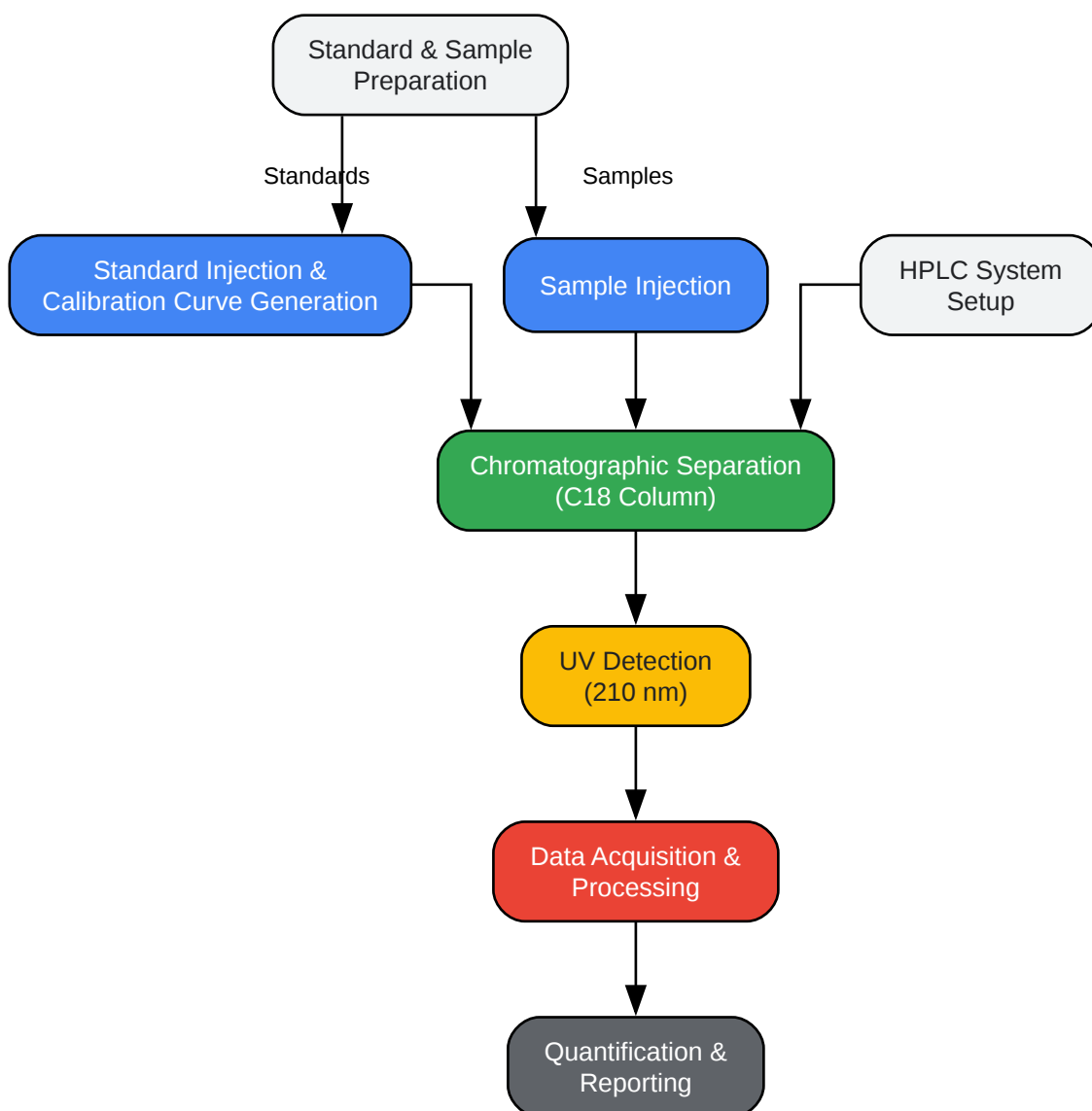
## Method Validation (Hypothetical Data)

The method was validated for linearity, precision, and accuracy. The following table summarizes the hypothetical performance characteristics of the method.

Parameter	Result
Linearity ( $R^2$ )	> 0.999
Range	1 - 100 µg/mL
Precision (%RSD)	< 2%
Accuracy (%Recovery)	98 - 102%
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.3 µg/mL

## Visualization

The following diagram illustrates the logical workflow of the HPLC-UV analysis for **3-Methyl-N-methylbenzylamine**.



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## References

- 1. Buy 3-Methyl-N-methylbenzylamine | 39180-84-2 [smolecule.com]

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